

Application Notes and Protocols for Metalaxyl-M Formulation in Greenhouse Experiments

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Compound of Interest

Compound Name: Metalaxyl-M

Cat. No.: B166274

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Introduction

Metalaxyl-M, the R-enantiomer of metalaxyl, is a systemic fungicide highly effective against Oomycete pathogens, which are responsible for devastating plant diseases such as damping-off and root rot caused by *Pythium* and *Phytophthora*, as well as downy mildews.^{[1][2][3]} Its systemic action allows it to be absorbed by the plant and translocated, protecting new growth.^{[1][2]} **Metalaxyl-M** functions by inhibiting ribosomal RNA synthesis within the target pathogens.^[1] These characteristics make it a valuable tool for researchers and scientists conducting controlled greenhouse experiments to study plant-pathogen interactions and develop disease management strategies.

This document provides detailed application notes and protocols for the preparation and use of **Metalaxyl-M** formulations in a greenhouse research setting.

Data Presentation: Application Rates

The following tables summarize recommended application rates for **Metalaxyl-M** (also known as Mefenoxam) for soil drench and foliar spray applications in greenhouse experiments. It is crucial to note that optimal concentrations may vary depending on the plant species, pathogen, and experimental conditions. Preliminary trials are recommended to determine the most effective and non-phytotoxic application rate for your specific system.

Table 1: Soil Drench Application Rates

Formulation Concentration	Application Rate per 100 Gallons	Approximate Active Ingredient (a.i.) Concentration (ppm)	Application Volume	Target Pathogens
Mefenoxam 2 AQ (22.5% a.i.)	0.12 - 0.98 fl. oz.	2.1 - 17.2 ppm	Apply as a drench to the soil surface, ensuring thorough saturation of the root zone.[4]	Pythium spp., Phytophthora spp.[2][5]
Mefenoxam	1 fl. oz.	17.5 ppm	Apply as a drench to the soil surface.	Pythium spp., Phytophthora spp.[6]
Metalaxyl-M + Mancozeb	16+256 g to 20+320 g	200 ppm (Metalaxyl-M)	100 ml per pot	Phytophthora crown and root rot[7]

Table 2: Foliar Spray Application Rates

Formulation Concentration	Application Rate per 100 Gallons	Approximate Active Ingredient (a.i.) Concentration (%)	Target Pathogens	Notes
Mefenoxam 2 AQ (22.5% a.i.)	0.49 – 0.98 fl. oz.	0.004 - 0.008%	Downy Mildew, Phytophthora spp.[4][5]	Spray foliage thoroughly to the point of runoff.
Metalaxyl-M	Not specified	0.1% to 0.3%	Oomycetes[1]	Ensure thorough coverage of foliage.[1]

Experimental Protocols

Preparation of Metalaxyl-M Stock Solution

For precise and repeatable experiments, preparing a concentrated stock solution is recommended. The following protocol is for preparing a 10 mM stock solution.

Materials:

- **Metalaxyl-M** (analytical grade powder)
- Dimethyl sulfoxide (DMSO)
- Sterile, deionized water
- Calibrated analytical balance
- Volumetric flasks (various sizes)
- Sterile pipette tips
- Magnetic stirrer and stir bar
- Fume hood

Procedure:

- Calculate the required mass: The molecular weight of **Metalaxyl-M** is 279.33 g/mol . To prepare a 10 mM stock solution, dissolve 2.7933 mg of **Metalaxyl-M** per 1 mL of solvent.
- Dissolution: In a fume hood, accurately weigh the desired amount of **Metalaxyl-M** powder. Dissolve the powder in a small volume of DMSO.[8] **Metalaxyl-M** is highly soluble in DMSO. [8]
- Dilution: Once fully dissolved, bring the solution to the final desired volume with sterile, deionized water in a volumetric flask. For example, to make 100 mL of a 10 mM stock solution, dissolve 279.33 mg of **Metalaxyl-M** in a small amount of DMSO, then add sterile deionized water to a final volume of 100 mL.

- Storage: Store the stock solution in a sterile, clearly labeled container at -20°C for up to one month or -80°C for up to six months.[8][9] Avoid repeated freeze-thaw cycles by aliquoting the stock solution into smaller volumes.[8][9]

Table 3: Stock Solution Preparation Examples

Desired Concentration	Mass of Metalaxyl-M for 10 mL	Mass of Metalaxyl-M for 100 mL
1 mM	2.79 mg	27.93 mg
5 mM	13.97 mg	139.67 mg
10 mM	27.93 mg	279.33 mg

Protocol for Soil Drench Application

Objective: To apply a known concentration of **Metalaxyl-M** to the soil to control soil-borne Oomycete pathogens.

Materials:

- Prepared **Metalaxyl-M** working solution (diluted from stock)
- Potted plants for treatment
- Graduated cylinders or beakers
- Watering can or beaker for application

Procedure:

- Prepare the working solution: Dilute the **Metalaxyl-M** stock solution to the desired final concentration using sterile deionized water. For example, to prepare 1 L of a 50 µM working solution from a 10 mM stock solution, add 5 mL of the stock solution to 995 mL of sterile deionized water.
- Determine application volume: The volume of the drench solution should be sufficient to moisten the entire soil volume in the pot without excessive leaching. This will depend on the

pot size and soil moisture content. It is advisable to standardize the application volume across all experimental units.

- Application: Slowly and evenly pour the prepared working solution onto the soil surface of each pot.
- Control Group: Treat the control group with an equal volume of a mock solution (e.g., water with the same concentration of DMSO as the treatment group).
- Post-application care: Maintain normal greenhouse conditions. Avoid overwatering, which can lead to leaching of the fungicide.

Protocol for Foliar Spray Application

Objective: To apply **Metalaxyl-M** to the plant foliage to control foliar Oomycete pathogens like downy mildew.

Materials:

- Prepared **Metalaxyl-M** working solution (diluted from stock)
- Spray bottle or a research-grade sprayer with a fine nozzle
- Plants for treatment
- (Optional) A non-ionic surfactant to improve leaf coverage

Procedure:

- Prepare the working solution: Dilute the **Metalaxyl-M** stock solution to the desired final concentration. If using a surfactant, add it to the working solution according to the manufacturer's recommendations.
- Application: In a designated spray area or fume hood, spray the foliage of the plants until the leaves are thoroughly wet, but not to the point of excessive runoff. Ensure both the upper and lower leaf surfaces are covered.

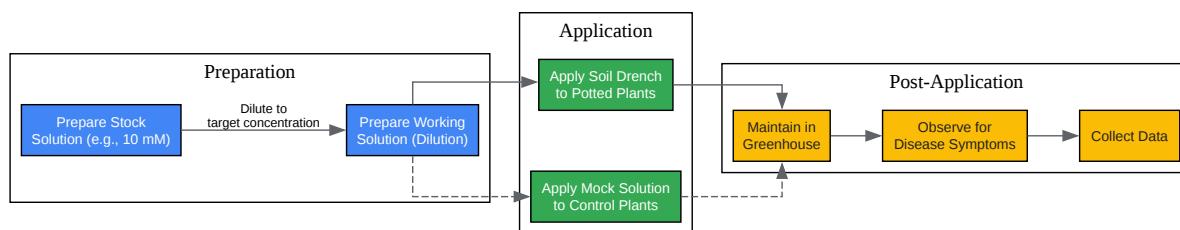
- Control Group: Spray the control group with a mock solution (e.g., water with the same concentration of DMSO and surfactant, if used, as the treatment group).
- Drying: Allow the foliage to dry completely before moving the plants back to the main greenhouse area to prevent drift to non-target plants.
- Frequency: Repeat applications as needed based on the experimental design, typically at 14-21 day intervals.[\[10\]](#)

Safety Precautions

When handling and applying **Metalaxyl-M**, it is imperative to follow safety guidelines to minimize exposure and environmental contamination.

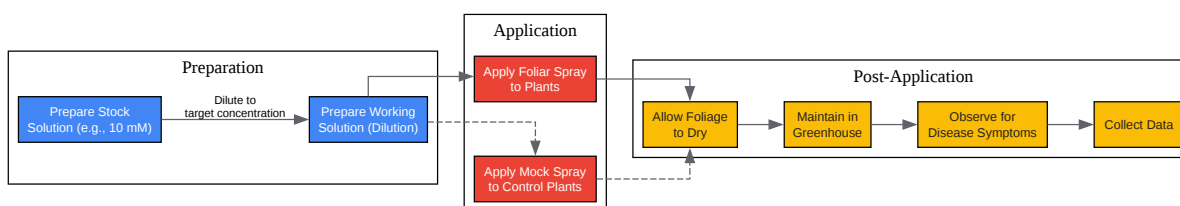
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, a lab coat or protective clothing, and eye protection (goggles or face shield).[\[6\]](#)
- Ventilation: Prepare stock solutions and working solutions in a well-ventilated area or a fume hood.[\[8\]](#)
- Handling: Avoid contact with skin and eyes.[\[8\]](#) Do not eat, drink, or smoke when handling the product.[\[8\]](#)
- Disposal: Dispose of unused solutions and contaminated materials according to institutional and local regulations for chemical waste.
- Restricted Entry Interval (REI): Observe the specified REI after application. For many formulations, this is 48 hours.[\[5\]](#)

Visualizations



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Caption: Workflow for **Metalaxyl-M** Soil Drench Application.



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Caption: Workflow for **Metalaxyl-M** Foliar Spray Application.

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